

# chlorobutanol formation reaction potassium hydroxide

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## Compound Focus: Chlorobutanol

CAS No.: 57-15-8

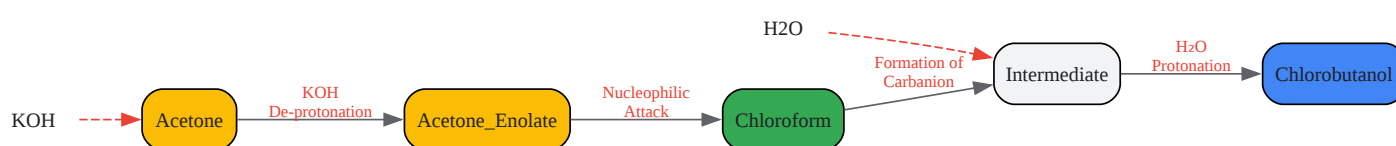
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## Core Reaction and Mechanism

The synthesis of **chlorobutanol** (1,1,1-trichloro-2-methyl-2-propanol) from acetone and chloroform is a classic **base-catalyzed nucleophilic addition** [1].

The diagram below illustrates the generally accepted mechanism for this reaction.



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## Optimization and Quantitative Data

The reaction yield is highly dependent on specific parameters. The table below summarizes key optimization data from different studies.

Parameter	Reference Method (from [2])	Optimized Method (from [3])	Impact / Notes
Catalyst	Potassium Hydroxide (KOH)	Potassium Hydroxide (KOH)	Strong base essential for generating the acetone enolate nucleophile [2] [1].
Yield	Not explicitly stated (baseline)	71%	Achieved by optimizing reaction time, temperature, and reactant ratios [3].
Improvement	Baseline	~20% increase reported in a separate study [2]	Highlights significant potential for process optimization.

## Quality Control and Analysis

For pharmaceutical applications, the synthesized **chlorobutanol** must meet strict quality standards. Here are key control methods and typical specifications based on pharmacopeial requirements [2]:

- **Organoleptic Properties:** The product should conform to specified characteristics like color and appearance [2].
- **Melting Point:** 78 °C [2]. A sharp melting point confirms compound purity and identity.
- **Water Content:** Can be estimated, e.g., 4.66% [2]. Critical for stability and formulation.
- **Purity:** Can be determined by methods like titration to be high, e.g., 98.27% [2].

## Practical Synthesis Considerations

For laboratory synthesis, here are the essential components and steps derived from the search results.

- **Reaction Setup:** Requires a **distillation assembly** [2].
- **Key Steps:**
  - Combine chloroform and acetone in the presence of solid KOH or its aqueous solution [2] [1].
  - Control reaction time and temperature precisely as these are critical optimization parameters [3].
  - Isolate the solid **chlorobutanol** product after the reaction is complete.
- **Reaction Type:** This synthesis is an example of a **nucleophilic addition** reaction, forming a new carbon-carbon bond [1].

The synthesis of **chlorobutanol** is a well-established process where careful control of parameters leads to high yields of a pharmaceutically relevant compound.

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## References

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2. Optimization of Synthesis Method and Quality Control of an ... [tpcj.org]
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